

3:3 fluorotelomer carboxylic acid (3:3 FTCA) structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4,5,5,6,6,6-heptafluorohexanoic acid

Cat. No.: B1350591

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An In-depth Technical Guide to 3:3 Fluorotelomer Carboxylic Acid (3:3 FTCA)

Introduction

3:3 Fluorotelomer Carboxylic Acid (3:3 FTCA) is a member of the vast family of per- and polyfluoroalkyl substances (PFAS), synthetic compounds characterized by their extreme persistence in the environment, leading to their designation as "forever chemicals".^[1] Specifically, 3:3 FTCA is a polyfluoroalkyl substance, meaning it has a carbon chain that is partially, but not fully, fluorinated.^{[2][3]} It is recognized as an environmental contaminant found in various matrices, including sea and river water, and is a metabolic and environmental breakdown product of larger, more complex fluorotelomer-based compounds used in industrial and commercial applications.^{[2][3][4]} This guide provides a detailed overview of the chemical structure, properties, analytical protocols, and known biological pathways of 3:3 FTCA for researchers and professionals in drug development and environmental science.

Chemical Structure and Properties

3:3 FTCA, with the IUPAC name **4,4,5,5,6,6,6-heptafluorohexanoic acid**, is a medium-chain fatty acid.^[5] Its structure consists of a three-carbon perfluorinated tail attached to a three-carbon carboxylic acid moiety.^[5] This unique structure imparts specific chemical and physical properties that influence its environmental fate and biological interactions.

Data Presentation: Physicochemical Properties

The key identifiers and computed properties for 3:3 FTCA are summarized in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	4,4,5,5,6,6,6-heptafluorohexanoic acid	[2] [5]
Common Synonyms	3:3 FTCA, 2H,2H,3H,3H-Perfluorohexanoic acid, 3-Perfluoropropyl Propanoic Acid	[2] [5] [6] [7]
CAS Number	356-02-5	[2] [5] [6] [7]
Molecular Formula	C ₆ H ₅ F ₇ O ₂	[2] [5] [6] [7]
Molecular Weight	242.09 g/mol	[5] [6] [7]
Canonical SMILES	<chem>O=C(O)CCC(F)(F)C(F)(F)C(F)(F)F</chem>	[2] [6]
InChI	InChI=1S/C6H5F7O2/c7-4(8,2-1-3(14)15)5(9,10)6(11,12)13/h1-2H2,(H,14,15)	[2] [5]
InChIKey	ISFKSWMQWIRDNC-UHFFFAOYSA-N	[2] [5]
Solubility	Soluble in Chloroform, Methanol, and Ethanol.	[2]
Purity (Commercial)	≥95%	[2]

Visualization: Chemical Structure of 3:3 FTCA

Caption: 2D structure of **4,4,5,5,6,6,6-heptafluorohexanoic acid** (3:3 FTCA).

Experimental Protocols

Protocol 1: Analysis of 3:3 FTCA in Environmental Samples

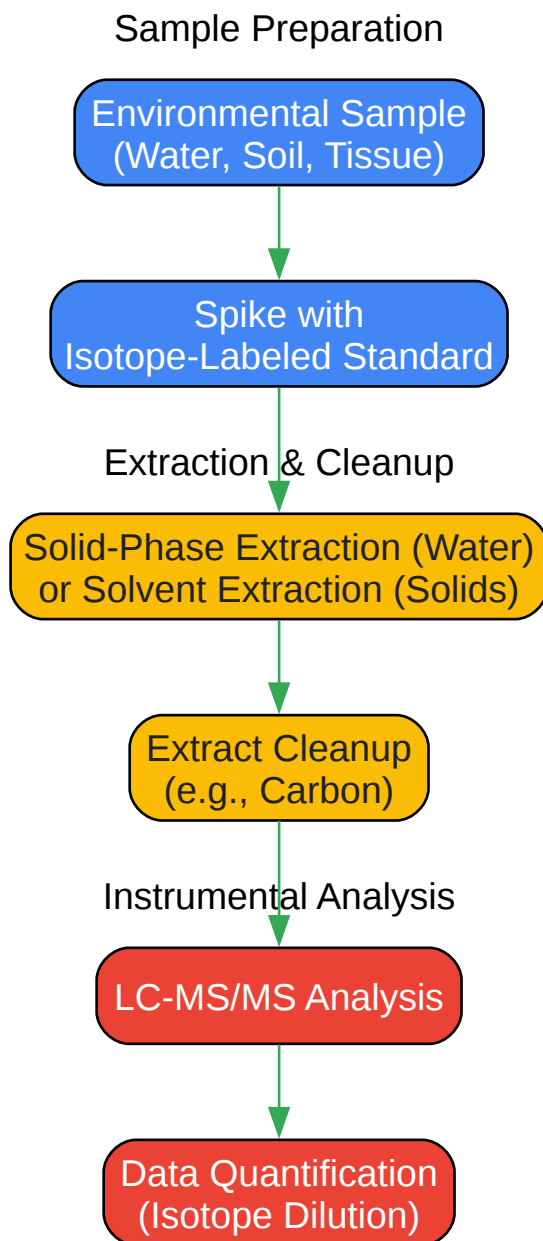
The standard method for the detection and quantification of 3:3 FTCA in aqueous, soil, and tissue samples is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^{[8][9]} EPA Method 1633A provides a framework for solid samples like soil and tissue.^[10] The general workflow involves sample extraction, cleanup, and instrumental analysis.

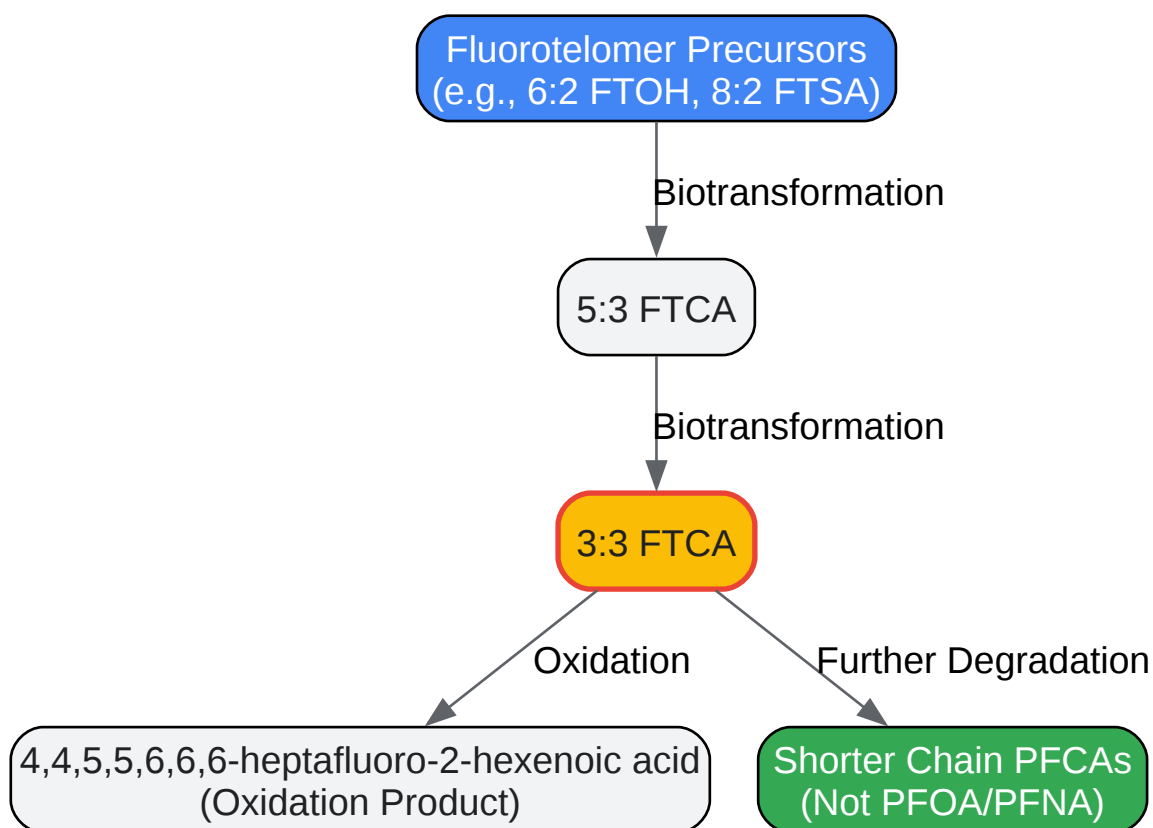
Methodology:

- Sample Preparation & Fortification:
 - Aqueous samples are typically dechlorinated and preserved.^[8]
 - Soil and tissue samples undergo homogenization.^[10]
 - Prior to extraction, all samples are fortified with a known quantity of an isotopically labeled internal standard (e.g., ¹³C-labeled PFCA) to ensure accurate quantification via the isotope dilution technique.^[8]
- Extraction:
 - Aqueous Samples: Solid-Phase Extraction (SPE) is commonly used. The sample is passed through an SPE cartridge (e.g., containing coconut charcoal or other sorbent), which retains the PFAS analytes.^[8]
 - Solid Samples (Soil/Tissue): Automated solvent extraction systems can be utilized. The sample is extracted with a suitable solvent (e.g., methanol or acetonitrile) under elevated temperature and pressure to enhance efficiency.^[10]
- Elution and Cleanup:
 - The analytes are eluted from the SPE cartridge or extraction cell using a small volume of solvent, such as dichloromethane or methanol.^{[8][10]}
 - The extract may undergo a cleanup step using carbon or other materials to remove interfering matrix components.^[8]

- LC-MS/MS Analysis:
 - An aliquot of the final extract is injected into a liquid chromatograph equipped with a C18 or similar analytical column.[8]
 - The analytes are separated based on their retention time.
 - The eluent is introduced into a tandem mass spectrometer (MS/MS), which identifies and quantifies the analytes by comparing their mass spectra and retention times to those of certified reference standards.[8][9]

Visualization: Analytical Workflow for 3:3 FTCA





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References

- 1. chemviron.eu [chemviron.eu]
- 2. caymanchem.com [caymanchem.com]
- 3. Guide to per- and polyfluoroalkyl substances (PFAS) sampling within Natural Resource Damage Assessment and Restoration [pubs.usgs.gov]
- 4. scholars.unh.edu [scholars.unh.edu]
- 5. 3:3 Fluorotelomer carboxylic acid | C₆H₅F₇O₂ | CID 2774909 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. medchemexpress.com [medchemexpress.com]
- 7. ULM-11532-1.2 - 2H,2H,3H,3H-Perfluorohexanoic acid (3:3 FTCA) (unlabeled) 100 Åµg/mL in MeOH [isotope.com]
- 8. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 9. PFAS Analysis by ASTM D8421-22 for Aqueous Samples [de.restek.com]
- 10. cem.de [cem.de]
- To cite this document: BenchChem. [3:3 fluorotelomer carboxylic acid (3:3 FTCA) structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1350591#3-3-fluorotelomer-carboxylic-acid-3-3-ftca-structure]

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